

Alizarin complexone dihydrate staining protocol for bone histology

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Compound of Interest

Compound Name: *Alizarin complexone dihydrate*

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Application Note: **Alizarin Complexone Dihydrate** for Dynamic Bone Histomorphometry

Abstract

This guide details the protocol for using **Alizarin Complexone Dihydrate** (also known as Alizarin Fluorine Blue) as a vital fluorochrome label for assessing bone formation rates in vivo. Unlike static histological stains (e.g., Alizarin Red S used on fixed slides), Alizarin Complexone is administered to living subjects to chelate calcium at the mineralization front. When used in a polychrome labeling sequence (e.g., with Calcein or Tetracycline), it allows for the precise calculation of Mineral Apposition Rate (MAR) and Bone Formation Rate (BFR)—critical endpoints in preclinical drug development for osteoporosis and osteosarcoma.

Introduction & Mechanism

Alizarin Complexone (ALC) is a derivative of alizarin that exhibits red fluorescence under green excitation.^[1] In bone biology, its primary utility lies in its ability to bind calcium ions with high affinity at sites of active mineralization (the "mineralization front").

- Mechanism: Upon systemic administration, ALC rapidly distributes to the bone surface where osteoblasts are actively depositing mineral matrix. It chelates calcium ions, becoming

permanently embedded in the hydroxyapatite lattice.

- Differentiation:
 - Alizarin Red S: Typically used for ex vivo staining of fixed, calcified tissues (whole mounts or sections).
 - Alizarin Complexone: Preferred for in vivo vital labeling due to its distinct spectral properties and compatibility with other fluorochromes like Calcein (Green) and Xylenol Orange (Red/Orange).

Key Application: Dynamic Histomorphometry. By administering two different labels at a known time interval (e.g., Calcein at Day 0, ALC at Day 7), researchers can measure the distance between the fluorescent bands to calculate the rate of new bone growth.

Materials & Reagents

Critical Reagents

| Component | Specification | Purpose |
|--|------------------------|---|
| Alizarin Complexone Dihydrate | CAS: 3952-78-1 | Vital fluorochrome label. |
| Sodium Bicarbonate (NaHCO ₃) | Reagent Grade | Solubilizing agent (ALC is acidic and requires base). |
| Sterile Saline (0.9% NaCl) | USP Grade | Vehicle for injection. |
| Sodium Hydroxide (1N NaOH) | Reagent Grade | pH adjustment. |
| Syringe Filter | 0.22 µm (PES or Nylon) | Sterilization of final solution. |

Equipment

- pH Meter (Micro-probe recommended).
- Amber vials (ALC is light-sensitive).
- Fluorescence Microscope with TRITC or Texas Red filter sets.[\[2\]](#)

Protocol 1: Preparation of Injection Solution

Challenge: **Alizarin Complexone Dihydrate** is poorly soluble in neutral water and acidic environments. It requires a slightly alkaline buffer for complete dissolution.

Target Concentration: 30 mg/mL (for a dose of 30 mg/kg at 1 mL/kg volume).

- Weighing: Weigh 300 mg of **Alizarin Complexone Dihydrate** into a light-protected beaker.
- Solubilization:
 - Add 5 mL of 2% Sodium Bicarbonate (NaHCO_3) solution.
 - Vortex or stir gently. The solution will turn deep purple/red.
 - Note: If particles remain, add 1N NaOH dropwise while stirring until fully dissolved. Do not exceed pH 8.5 to avoid tissue toxicity.
- Dilution: Add sterile 0.9% saline to bring the final volume to 10 mL.
- pH Adjustment: Adjust final pH to 7.2 – 7.4 using dilute HCl or NaOH.
 - Critical: If the pH drops below 6.5, the dye may precipitate.[3]
- Sterilization: Filter through a 0.22 μm syringe filter into a sterile, amber vial.
- Storage: Use immediately or store at 4°C protected from light for up to 48 hours.

Protocol 2: In Vivo Administration & Workflow

Dosage: 20–30 mg/kg via Subcutaneous (SC) or Intraperitoneal (IP) injection.

Experimental Design: Double Labeling

To measure bone formation rate, two labels must be administered at a set interval.

- Day 0: Inject Calcein (10-20 mg/kg, Green fluorescence).
- Day X (e.g., Day 7): Inject Alizarin Complexone (30 mg/kg, Red fluorescence).

- Day Y (e.g., Day 9): Euthanize animal (allow 24-48 hours after last label for mineralization).



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Figure 1: Timeline for Double Labeling Strategy. The distance between Green (Calcein) and Red (Alizarin) bands represents bone formed over 7 days.

Protocol 3: Histological Processing (Undecalcified)

WARNING: Standard decalcification (using strong acids like HCl or Nitric Acid) removes the calcium-bound fluorochromes. Undecalcified processing is mandatory.

- Fixation:
 - Harvest bone (femur/tibia/vertebra).
 - Fix in 70% Ethanol at 4°C for 48 hours.
 - Avoid: Formalin, unless buffered to pH 7.0 and limited to <24 hours (acidic formalin strips labels).
- Dehydration:
 - Ascending ethanol series: 80%, 90%, 95%, 100% (x2). 24 hours each step.
- Infiltration & Embedding:
 - Use Methyl Methacrylate (PMMA) or Technovit® 9100.
 - Infiltrate under vacuum for 3-5 days.
 - Polymerize at low temperature (-20°C to 4°C) to prevent heat-induced fluorescence fading.
- Sectioning:

- Cut sections at 4–8 μm using a heavy-duty microtome (e.g., Leica SM2500) with tungsten carbide knives.
- Alternatively, cut thick sections (100 μm) and grind down to 30–50 μm .
- Mounting:
 - Mount dry or with a non-fluorescing medium (e.g., DPX). Do not stain with H&E if fluorescence is the priority.

Imaging & Analysis

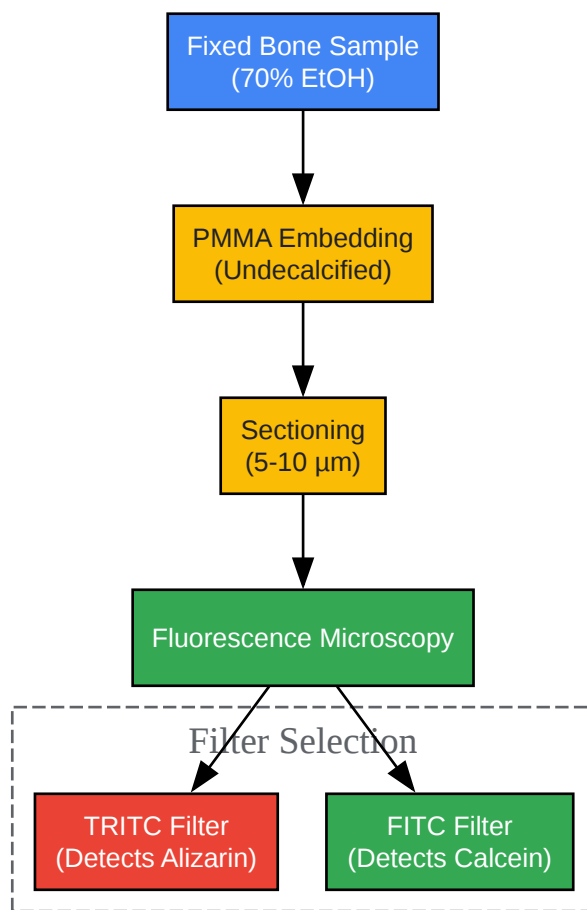
Spectral Characteristics

| Fluorochrome | Excitation (nm) | Emission (nm) | Filter Set | Appearance |
|---------------------|-----------------|---------------|-------------------|--------------|
| Alizarin Complexone | 530 – 560 | 580 – 620 | TRITC / Texas Red | Red / Orange |
| Calcein | 495 | 515 | FITC / GFP | Green |

Data Calculation

Using image analysis software (e.g., ImageJ, BioQuant):

- Measure the distance () between the center of the green band and the center of the red band.
- Mineral Apposition Rate (MAR):
- Bone Formation Rate (BFR):



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Figure 2: Processing and Imaging Workflow.

Troubleshooting

| Issue | Probable Cause | Solution |
|-----------------------|--|--|
| Precipitation in Vial | pH too low (<7.0) or concentration too high.[3] | Add drops of 1N NaOH to solubilize, then back-titrate. Keep concentration ≤ 30 mg/mL.[3][4] |
| No Fluorescence | Decalcification occurred. | Ensure no acid was used in fixation/processing. Use 70% EtOH fixative. |
| Broad/Diffuse Bands | Label given too close to harvest or high background. | Wait at least 24h after injection before harvest. |
| Toxicity/Death | Injection too rapid or pH too high. | Inject slowly (over 30s). Ensure pH is 7.2–7.4. |

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